

Personal protective equipment for handling (S)-1-(3-Chlorophenyl)ethanol

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Compound of Interest

Compound Name: (S)-1-(3-Chlorophenyl)ethanol

Cat. No.: B144222

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Essential Safety and Handling Guide for (S)-1-(3-Chlorophenyl)ethanol

For researchers, scientists, and professionals in drug development, ensuring safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for the handling of **(S)-1-(3-Chlorophenyl)ethanol**, including personal protective equipment (PPE), operational procedures, and disposal plans.

Personal Protective Equipment (PPE)

A comprehensive approach to personal safety involves the use of appropriate protective equipment. The following table summarizes the recommended PPE for handling **(S)-1-(3-Chlorophenyl)ethanol**.

Body Part	Personal Protective Equipment (PPE)	Standards and Specifications
Eyes/Face	Safety glasses with side-shields or goggles. A face shield may also be necessary.	Must be compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[1][2]
Hands	Chemically resistant, impervious gloves.	Inspect gloves prior to use.[3] Recommended materials include Nitrile rubber, Neoprene, and PVC.[4]
Body	Protective clothing to prevent skin exposure. A lab coat is standard.	Remove and wash contaminated clothing before reuse.[5]
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if ventilation is inadequate or exposure limits are exceeded. [1]	Use in a well-ventilated area is crucial.[1][2][3][5][6][7]

Handling and Emergency Procedures

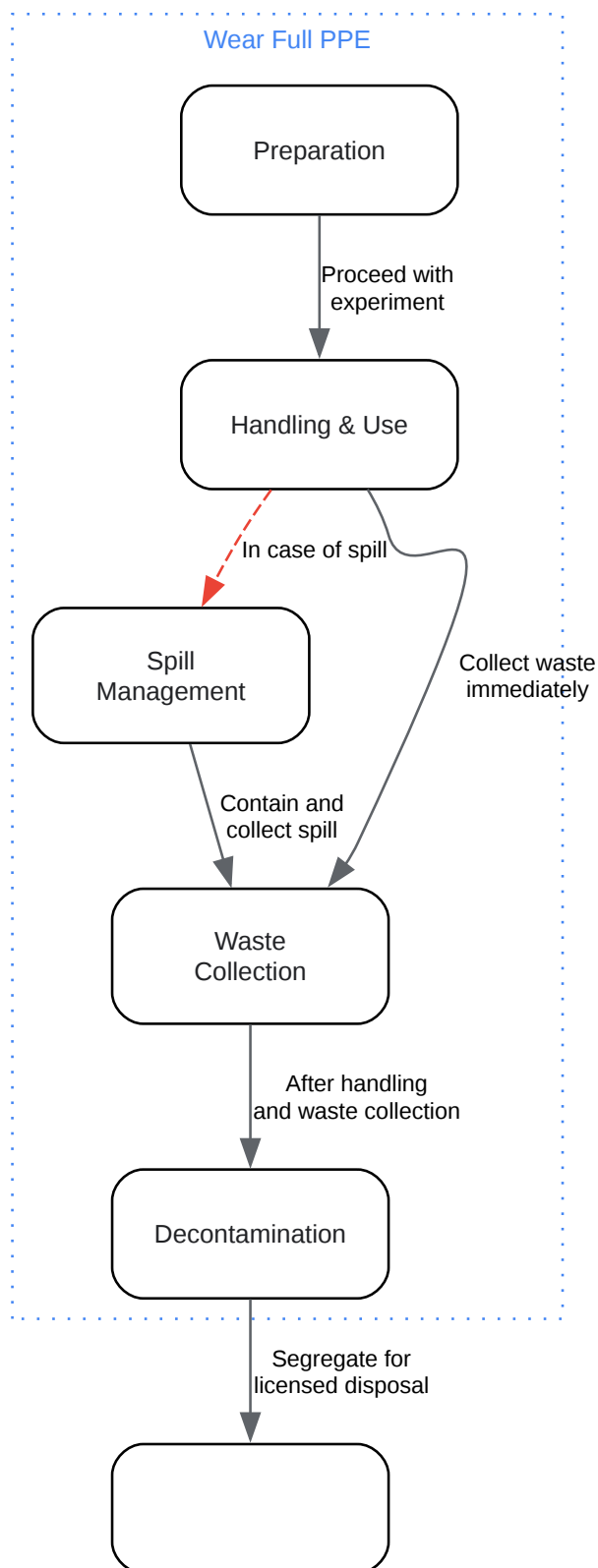
Safe handling practices are critical to minimize exposure and prevent accidents. Always handle **(S)-1-(3-Chlorophenyl)ethanol** in a well-ventilated area, and ensure that eyewash stations and safety showers are readily accessible.[2][6] Avoid contact with skin, eyes, and clothing.[2][5][7][8] In the event of exposure, follow these first-aid measures:

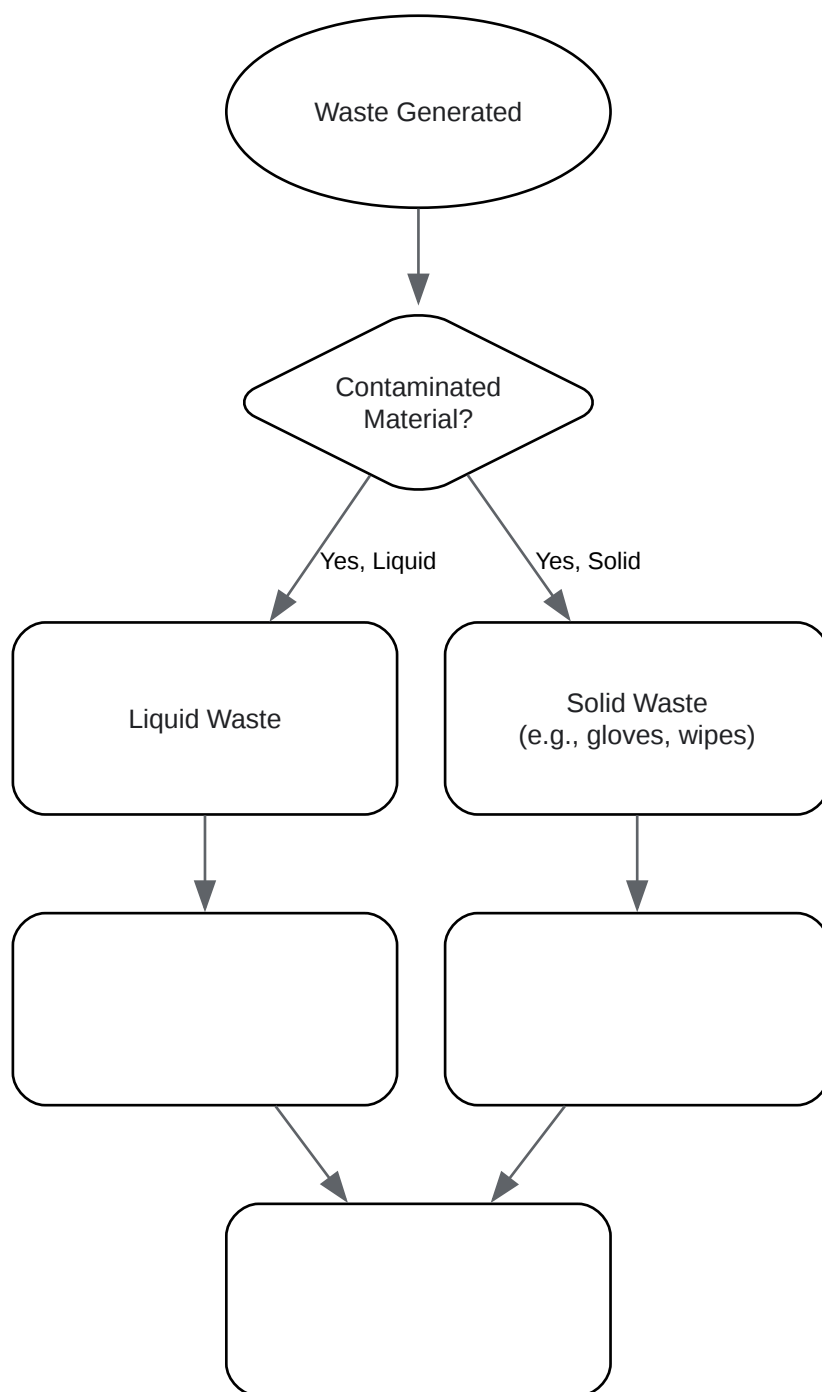
- After eye contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[1]
- After skin contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[3] Remove contaminated clothing.[5]
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.[3]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water.[3]

In all cases of exposure, seek immediate medical attention.[3]

Procedural Workflow for Handling

The following diagram outlines the standard operating procedure for handling **(S)-1-(3-Chlorophenyl)ethanol** from preparation to disposal, emphasizing safety at each step.





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